

2,3-Dihydrobenzofuran-6-amine as a building block in organic synthesis

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Compound of Interest

Compound Name: 2,3-Dihydrobenzofuran-6-amine

Cat. No.: B1590699

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An In-Depth Guide to **2,3-Dihydrobenzofuran-6-amine**: A Privileged Building Block in Modern Organic Synthesis

Introduction: The Significance of the Dihydrobenzofuran Scaffold

The 2,3-dihydrobenzofuran motif is recognized as a "privileged structure" in medicinal chemistry.^[1] Its rigid, partially saturated heterocyclic framework is a common feature in a multitude of natural products and pharmacologically active compounds, demonstrating a wide array of biological activities including anti-inflammatory, anti-tumor, and antimicrobial properties.^{[2][3][4]} Within this important class of molecules, **2,3-dihydrobenzofuran-6-amine** stands out as a particularly versatile and valuable building block for synthetic chemists.^[5]

Possessing a nucleophilic aromatic amine group appended to the dihydrobenzofuran core, this compound serves as an ideal starting point for introducing molecular diversity. The amine handle allows for a wide range of chemical transformations, making it a key intermediate in the synthesis of complex molecules for the pharmaceutical and agrochemical industries.^[5] This guide provides senior researchers, scientists, and drug development professionals with a detailed overview of the applications and synthetic protocols involving **2,3-dihydrobenzofuran-6-amine**, grounded in mechanistic understanding and practical, field-proven insights.

Physicochemical Properties and Handling

Proper handling and storage are paramount for maintaining the integrity of **2,3-dihydrobenzofuran-6-amine**. Below are its key properties:

Property	Value	Reference
CAS Number	57786-34-2	[5]
Molecular Formula	C ₈ H ₉ NO	[5]
Molecular Weight	135.16 g/mol	[5]
Appearance	Typically an off-white to brown solid	General Knowledge
Boiling Point	275.5 ± 29.0 °C (Predicted)	[5]
Storage	2-8°C, protect from light and air	[5]

Handling Notes: Like many aromatic amines, **2,3-dihydrobenzofuran-6-amine** should be handled with care in a well-ventilated fume hood. It is sensitive to oxidation, which can lead to discoloration, so it is best stored under an inert atmosphere (e.g., nitrogen or argon). It exhibits moderate solubility in common organic solvents like dichloromethane, ethyl acetate, and methanol.

Application I: Palladium-Catalyzed C-N Cross-Coupling (Buchwald-Hartwig Amination)

The primary amine of **2,3-dihydrobenzofuran-6-amine** is a potent nucleophile for forming new carbon-nitrogen bonds, a cornerstone of modern pharmaceutical synthesis. The Buchwald-Hartwig amination is the preeminent method for this transformation, enabling the coupling of the amine with a wide variety of aryl and heteroaryl halides or pseudohalides (e.g., triflates). [6] [7]

Mechanistic Rationale: The reaction proceeds via a catalytic cycle involving a palladium(0) species. [6] The cycle begins with the oxidative addition of the aryl halide to the Pd(0) center, forming a Pd(II) complex. Subsequent coordination of the amine and deprotonation by a base forms a palladium-amido complex. The final, crucial step is reductive elimination, which forms

the desired C-N bond and regenerates the active Pd(0) catalyst.[6][8] The choice of ligand is critical; bulky, electron-rich phosphine ligands are often required to facilitate the reductive elimination step and prevent side reactions.[9][10]

Fig 1. Catalytic cycle of the Buchwald-Hartwig amination.

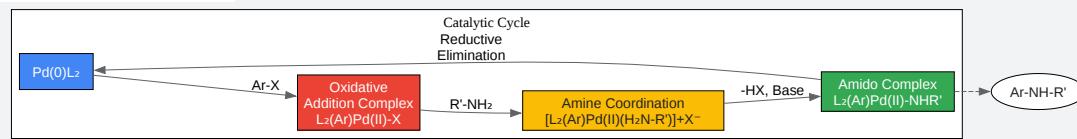
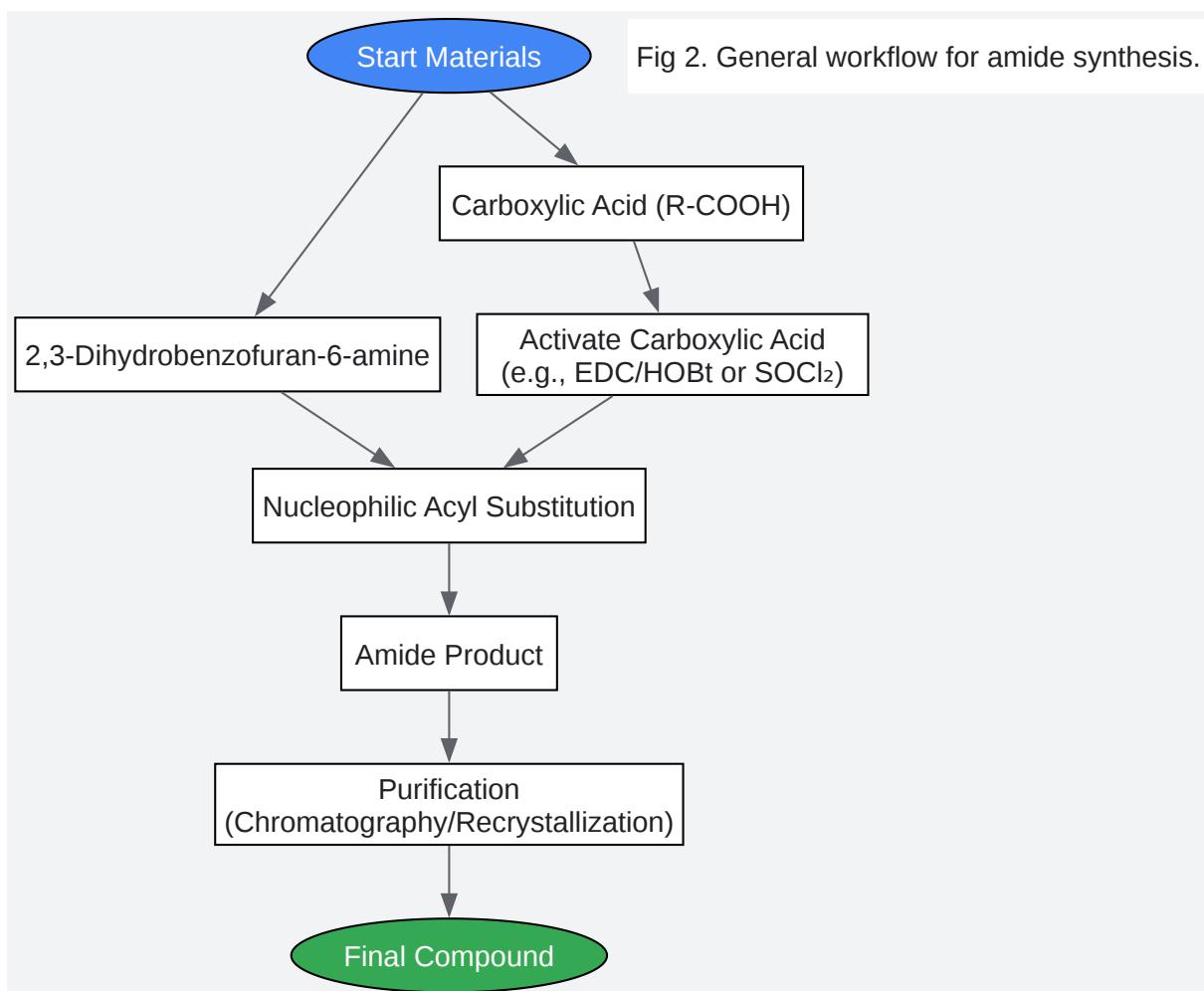
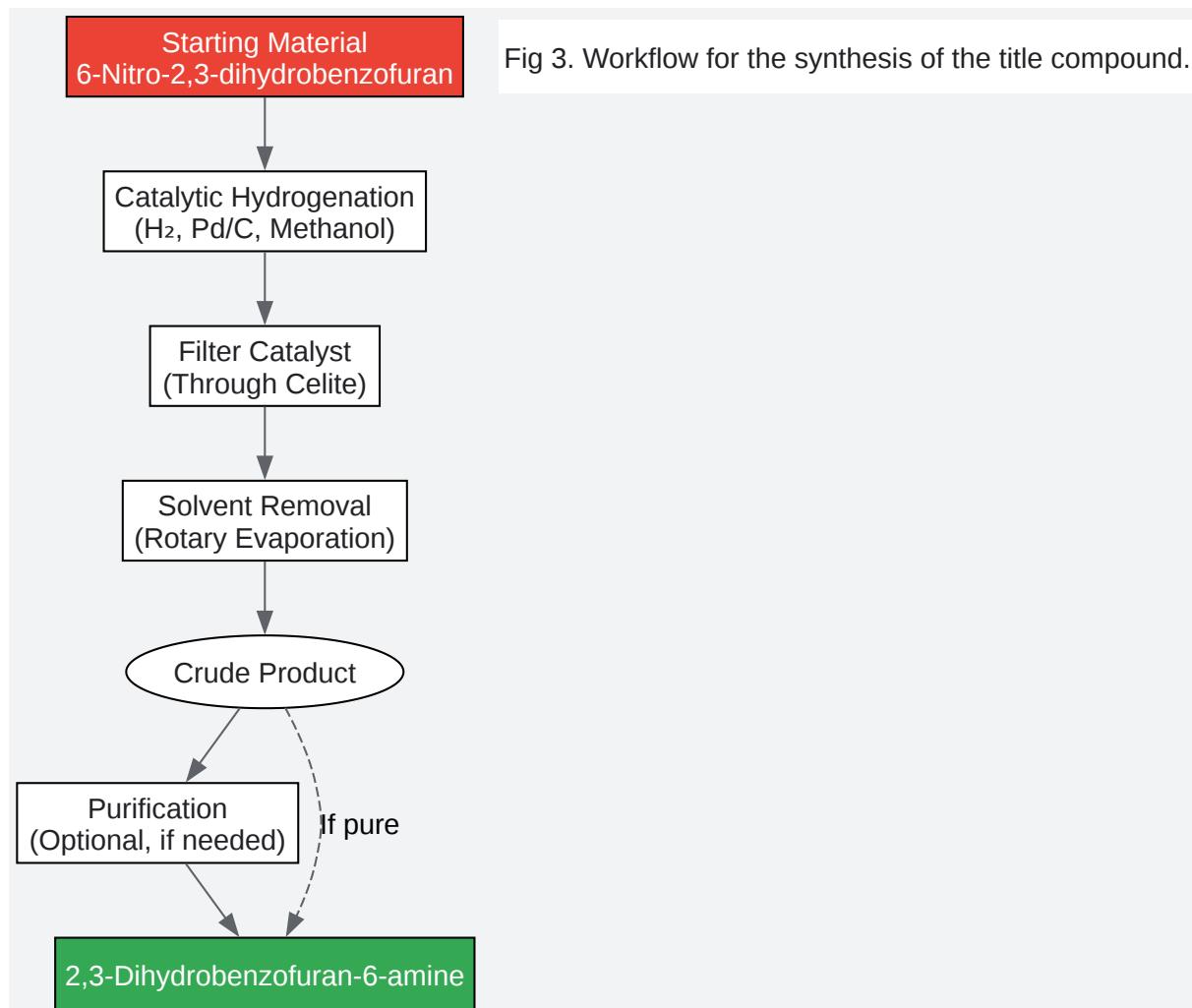


Fig 2. General workflow for amide synthesis.





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